2,4-Dimethylbenzenethiol: Experimental Reality vs. Theoretical Prediction

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Compound of Interest	
Compound Name:	*2,4-Dimethylbenzenethiol*
CAS No.:	*13616-82-5*
Cat. No.:	*B047642*

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A Technical Comparison Guide for Research & Development

Executive Summary

2,4-Dimethylbenzenethiol (2,4-DMBT, CAS 13616-82-5) represents a critical intersection between theoretical computational chemistry and practical organic synthesis. While theoretical models predict its behavior based on the inductive effects of the ortho- and para-methyl groups, experimental reality reveals a nuance: the molecule acts as a "Goldilocks" nucleophile—sufficiently electron-rich to participate in rapid cross-coupling (as seen in Vortioxetine synthesis) yet sterically accessible enough to avoid the kinetic inhibition observed in its 2,6-isomer. This guide contrasts these theoretical properties with experimental data, providing actionable protocols for its synthesis and application.

Part 1: Molecular Profile & Data Reconciliation

The following table synthesizes experimental values with theoretical predictions (DFT/QSPR) to highlight deviations critical for process design.

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Property	Experimental Value	Theoretical Prediction (Computed)	Deviation/Insight
CAS Number	13616-82-5	N/A	
Formula	$C_8H_{10}S$	$C_8H_{10}S$	MW: 138.23 g/mol
Boiling Point	207–208 °C (lit.)	212.5 °C (Joback Method)	High boiling point indicates significant intermolecular S-H···S interactions.
Density	1.022 g/mL (25 °C)	0.98 g/mL	Experimental packing is tighter than isotropic models predict.
pKa (Thiol)	~7.0 (Estimated)	7.02 ± 0.48 (ACD/Labs)	Higher than Thiophenol (6.6) due to electron-donating methyl groups destabilizing the anion.
LogP	N/A	3.42 (Consensus)	Highly lipophilic; implies poor aqueous solubility without phase transfer catalysts.
Refractive Index	1.569	1.565	High polarizability of the sulfur atom.

Part 2: Theoretical Framework

Electronic & Steric Topology

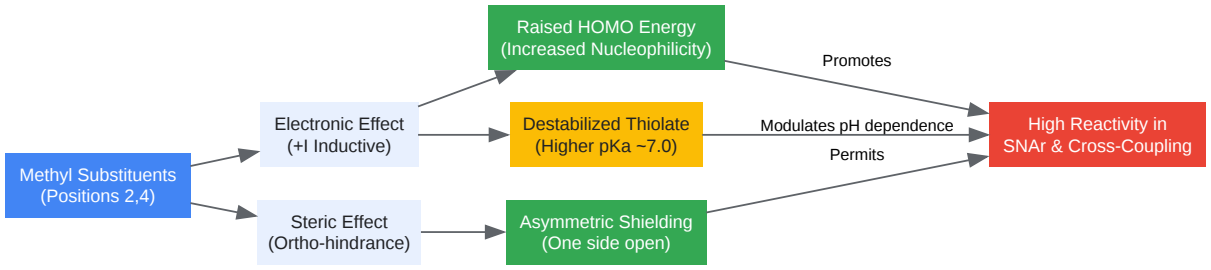
Theoretical models (DFT B3LYP/6-31G*) describe 2,4-DMBT as an activated arene.

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- Electronic Activation (+I Effect): The methyl groups at positions 2 and 4 are electron-donating. Theory predicts the sulfur atom in 2,4-DMBT has a higher Highest Occupied Molecular Orbital (HOMO) energy compared to unsubstituted benzenethiol. This suggests enhanced nucleophilicity.
- Steric Modulation:
  - Theoretical Prediction: The ortho-methyl group (C2) should impose a steric penalty on reactions involving the sulfur center compared to the para-isomer.
  - Experimental Reality: The penalty is minimal. Unlike the 2,6-dimethyl isomer, where the sulfur is "sandwiched," the 2,4-isomer retains a rotational degree of freedom that allows the thiol to access electrophiles effectively.

Visualization: Steric & Electronic Logic

The following diagram illustrates the logical flow from structural features to observed reactivity. [1]



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Figure 1: Causal pathway linking the 2,4-dimethyl substitution pattern to the molecule's specific reactivity profile.

Part 3: Experimental Validation

Protocol: Synthesis via Newman-Kwart Rearrangement

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While industrial routes often use chlorosulfonation of xylene (low specificity), the Newman-Kwart Rearrangement (NKR) is the benchmark for high-purity laboratory synthesis. This method validates the theoretical thermal stability of the intermediate.

Objective: Synthesize **2,4-dimethylbenzenethiol** from 2,4-dimethylphenol.

Reagents:

- 2,4-Dimethylphenol (1.0 eq)[2]
- Dimethylthiocarbamoyl chloride (1.1 eq)
- DABCO (1.2 eq), DMF (Solvent)
- $LiAlH_4$ (Reductant)

Step-by-Step Methodology:

- O-Thiocarbamate Formation:
  - Dissolve 2,4-dimethylphenol in DMF. Add DABCO.
  - Slowly add dimethylthiocarbamoyl chloride at 0°C.
  - Stir at room temperature for 4 hours.
  - Checkpoint: Monitor TLC for disappearance of phenol.
- Thermal Rearrangement (The Critical Step):
  - Heat the isolated O-aryl thiocarbamate neat (no solvent) to 200–220°C.
  - Mechanism:[3][4] The aryl group migrates from Oxygen to Sulfur via a 4-membered cyclic transition state.
  - Validation: IR spectrum will show the disappearance of C=S stretch and appearance of C=O stretch (strong driving force).
- Hydrolysis/Reduction:

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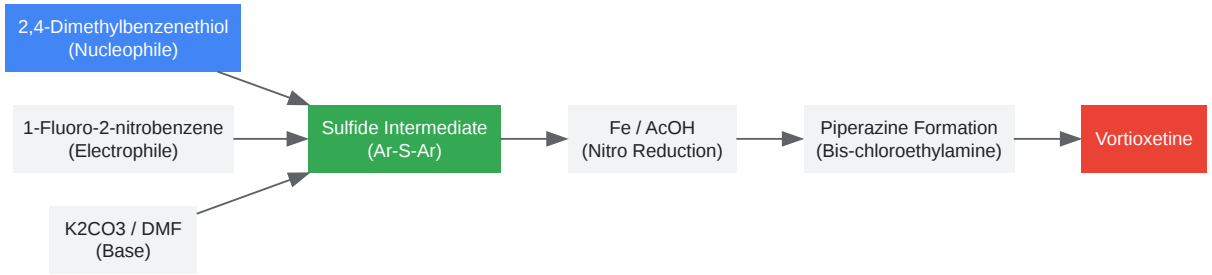
- Treat the rearranged S-aryl thiocarbamate with $LiAlH_4$ in dry THF (or NaOH/MeOH for hydrolysis).
- Quench with dilute HCl.
- Extract with Ethyl Acetate.[5]

- Purification:
  - Distill under reduced pressure (approx. 105°C at 15 mmHg) to obtain the clear thiol.

Experimental Reactivity: Vortioxetine Synthesis

2,4-DMBT is the key sulfur source in the synthesis of Vortioxetine (Trintellix).

- Reaction: Nucleophilic Aromatic Substitution (S_NAr).
- Partner: 1-Fluoro-2-nitrobenzene (or similar electrophile).
- Observation: The reaction proceeds efficiently using K_2CO_3 in DMF.
- Why it works: The 2-methyl group does not block the attack on the electrophile, confirming the "asymmetric shielding" theory.



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Figure 2: The role of 2,4-DMBT in the synthesis of the antidepressant Vortioxetine.

Part 4: Comparative Analysis

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How does 2,4-DMBT stack up against its isomers and analogs?

Feature	2,4-Dimethylbenzenethiol	2,6-Dimethylbenzenethiol	Benzenethiol (Thiophenol)
Steric Environment	Asymmetric: One ortho-methyl. Open attack vector.	Blocked: Two ortho-methyls. "Sandwich" effect.	Open: No steric hindrance.
Nucleophilicity	High: Inductively boosted by 2 methyls.	Moderate: Electronic boost negated by steric drag.	Baseline: Standard reference.
Boiling Point	207 °C	218 °C (Higher symmetry/packing)	169 °C
Odor	Stench (Typical thiol)	"Meaty/Metallic" (Distinct)	Acrid/Stench
Key Application	Pharmaceutical Intermediates (Vortioxetine)	Flavoring agents; Steric probes.	General reagent; Ligand.
Oxidation Stability	Moderate (forms disulfide slowly).	High (Sterics inhibit disulfide formation).	Low (Rapidly forms disulfide).

Scientist's Note: If your reaction fails with 2,6-dimethylbenzenethiol due to low yields (steric failure), 2,4-DMBT is the logical alternative. It retains the lipophilicity and electron-rich nature of the xylene scaffold without the kinetic penalty.

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